

Application Notes and Protocols for VO-Ohpic Trihydrate Administration in Mice

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Compound of Interest

Compound Name: VO-Ohpic trihydrate

Cat. No.: B15606534

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These application notes provide a comprehensive overview of the dosing and administration of **VO-Ohpic trihydrate**, a potent and selective PTEN inhibitor, in various mouse models. The following protocols and data are intended to serve as a guide for researchers investigating the therapeutic potential of this compound.

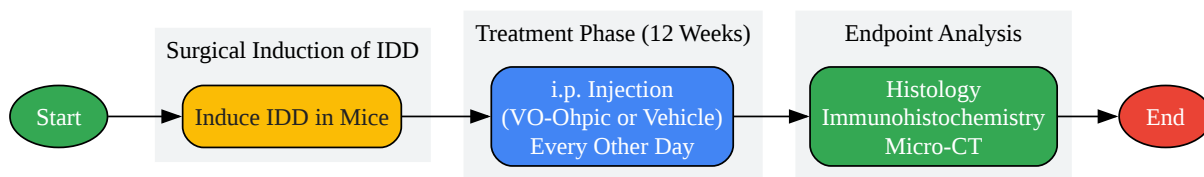
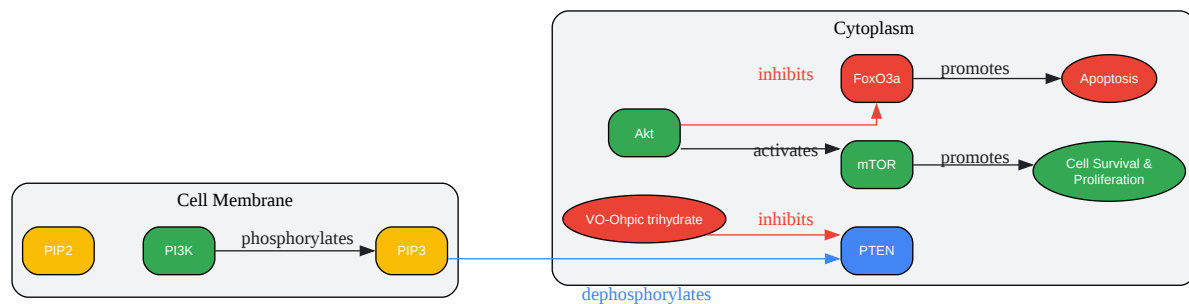
Data Presentation: Dosing and Administration Summary

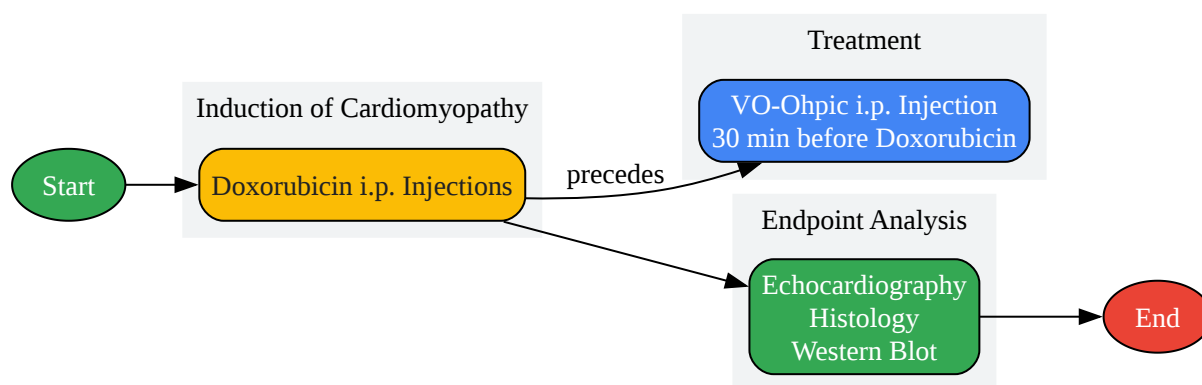
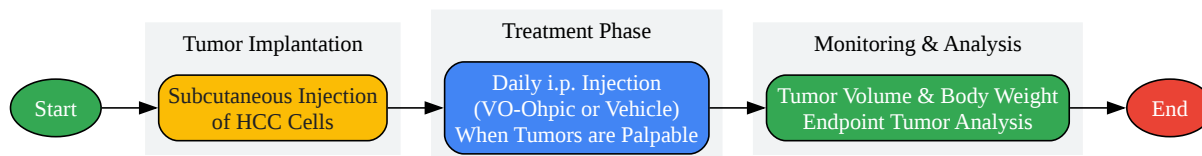
The following table summarizes the quantitative data for **VO-Ohpic trihydrate** administration in different mouse models based on published studies.

Mouse Model	Dose	Administration Route	Frequency	Duration	Vehicle
Intervertebral Disc Degeneration (IDD)	10 mg/kg	Intraperitoneal (i.p.)	Every other day	12 weeks	10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline[1]
Hepatocellular Carcinoma (HCC) Xenograft	10 mg/kg	Intraperitoneal (i.p.)	Daily (6 days/week)	Until tumor reaches endpoint	DMSO, further diluted in a 25% ethanol solution[2]
Doxorubicin-Induced Cardiomyopathy	30 µg/kg (cumulative dose)	Intraperitoneal (i.p.)	30 minutes prior to each doxorubicin injection	Over the course of doxorubicin treatment	Not specified
Myocardial Ischemia-Reperfusion Injury	10 µg/kg	Intraperitoneal (i.p.)	Single dose 30 minutes before ischemia	Single administration	Not specified

Signaling Pathway of VO-Ohpic Trihydrate

VO-Ohpic trihydrate functions as a selective inhibitor of the tumor suppressor protein, Phosphatase and Tensin Homolog (PTEN). By inhibiting PTEN's lipid phosphatase activity, **VO-Ohpic trihydrate** prevents the dephosphorylation of phosphatidylinositol (3,4,5)-trisphosphate (PIP3). This leads to the accumulation of PIP3 at the cell membrane and subsequent activation of the PI3K/Akt signaling pathway. Downstream effects include the activation of mTOR and inhibition of pro-apoptotic factors like FoxO3a, ultimately promoting cell survival, proliferation, and growth.





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References

- 1. PTEN inhibitor VO-OHpic protects endplate chondrocytes against apoptosis and calcification via activating Nrf-2 signaling pathway - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
- 2. A PTEN inhibitor displays preclinical activity against hepatocarcinoma cells - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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